

Personal protective equipment for handling 3-Amino-4-fluorobenzonitrile

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Compound of Interest

Compound Name: 3-Amino-4-fluorobenzonitrile

Cat. No.: B1285375

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Essential Safety and Handling Guide for 3-Amino-4-fluorobenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial, immediate safety and logistical information for the handling and disposal of **3-Amino-4-fluorobenzonitrile** (CAS No: 859855-53-1). Adherence to these protocols is vital for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

3-Amino-4-fluorobenzonitrile is a compound that requires careful handling due to its potential health hazards. Based on available safety data for this and structurally similar compounds, it is classified as harmful if swallowed, in contact with skin, or if inhaled. It can also cause skin and serious eye irritation.^[1] Therefore, stringent adherence to PPE protocols is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Standard Compliance (Example)
Eye and Face Protection	Chemical safety goggles are mandatory. A face shield should be worn over goggles when there is a risk of splashing.	OSHA 29 CFR 1910.133, EN166
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber, minimum 4 mil thickness). Double-gloving is recommended for prolonged handling. Change gloves immediately if contaminated.	EN 374
Skin and Body Protection	A flame-retardant lab coat must be worn at all times. For larger quantities or significant splash risk, a chemical-resistant apron or suit is recommended.	N/A
Respiratory Protection	All handling of the solid compound or solutions should be conducted in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with a particulate filter is required.	NIOSH/MSHA, EN 149

Chemical and Physical Properties

A summary of the key quantitative data for **3-Amino-4-fluorobenzonitrile** is provided below. It is important to note that specific occupational exposure limits (OELs), such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs), have not been established for this compound. For the parent compound, benzonitrile, an OSHA PEL (Vacated) of 5 mg/m³ as a

Time-Weighted Average (TWA) and a NIOSH IDLH (Immediately Dangerous to Life or Health) of 14 ppm have been noted.[\[2\]](#) These should be used as a cautious reference only.

Table 2: Physical and Chemical Properties of **3-Amino-4-fluorobenzonitrile**

Property	Value
Molecular Formula	C ₇ H ₅ FN ₂
Molecular Weight	136.13 g/mol [1] [3]
Appearance	White to off-white solid (powder) [4]
Melting Point	105 - 109 °C [4]
Solubility	Insoluble in water. Soluble in common organic solvents. [4]
Occupational Exposure Limits	Not established

Operational Plan: Safe Handling Protocol

A systematic workflow is essential for minimizing exposure and ensuring safety when working with **3-Amino-4-fluorobenzonitrile**.

Preparation and Pre-Handling

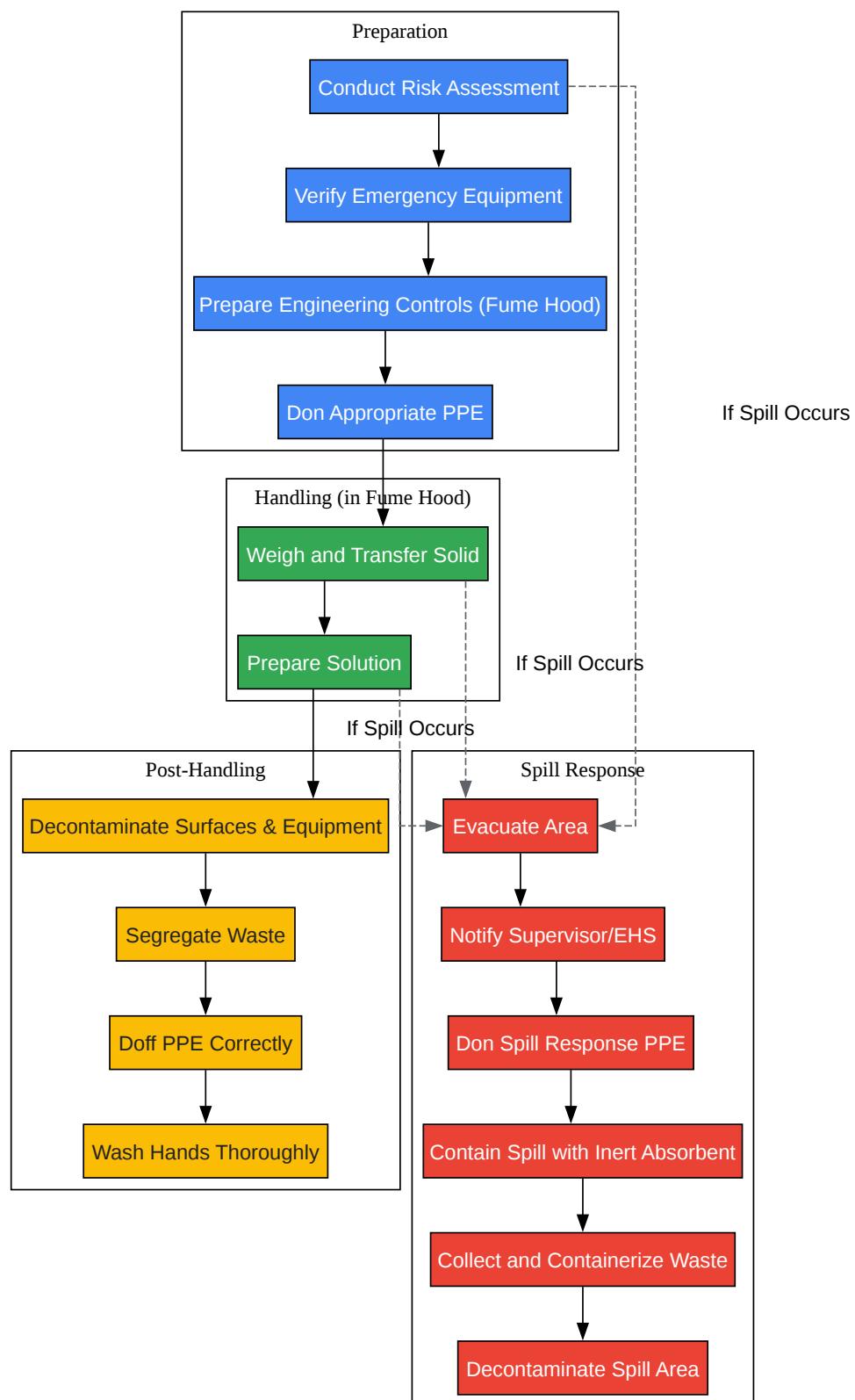
- Risk Assessment: Before beginning any work, perform a thorough risk assessment for the planned experiment.
- Emergency Equipment: Ensure that a safety shower, eyewash station, and a chemical spill kit are readily accessible and have been recently tested.
- Engineering Controls: All handling of **3-Amino-4-fluorobenzonitrile** must be performed in a certified chemical fume hood to minimize inhalation exposure.
- PPE Donning: Put on all required PPE as detailed in Table 1 before entering the designated handling area.

Handling the Chemical

- Weighing and Transfer:
 - When weighing the solid compound, use a tared weigh boat inside the fume hood.
 - Handle the container with care to avoid generating dust.
 - Slowly transfer the weighed solid into the reaction vessel.
- Solution Preparation:
 - When preparing solutions, slowly add the solid **3-Amino-4-fluorobenzonitrile** to the solvent to avoid splashing.
- Personal Hygiene:
 - Do not eat, drink, or smoke in the laboratory.
 - Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.

Post-Handling and Cleanup

- Decontamination: After the procedure is complete, decontaminate all surfaces and equipment that may have come into contact with the chemical using an appropriate solvent.
- Waste Segregation: All contaminated waste must be segregated and disposed of according to the disposal plan.
- PPE Doffing: Remove PPE in the correct order to avoid cross-contamination: gloves first, followed by the lab coat, and then eye protection.

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Caption: Workflow for Safe Handling of **3-Amino-4-fluorobenzonitrile**.

Disposal Plan

Proper disposal of **3-Amino-4-fluorobenzonitrile** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance. This chemical waste should be treated as hazardous.

Waste Segregation and Collection

- Solid Waste:
 - Collect any spilled material, contaminated consumables (e.g., weigh paper, wipes, gloves, and other disposable PPE) in a clean, dry, sealable, and appropriately labeled hazardous waste container.
 - The container should be lined with a clear plastic bag.
- Liquid Waste:
 - Unused solutions containing **3-Amino-4-fluorobenzonitrile** should be collected in a designated, labeled, and sealed waste container.
 - Do not mix this waste with incompatible materials such as strong oxidizing agents, strong acids, or strong bases.[\[2\]](#)
- Empty Containers:
 - Thoroughly rinse empty containers with a suitable solvent (e.g., acetone).
 - Collect the first rinse as hazardous liquid waste. Subsequent rinses may also need to be collected depending on local regulations.
 - Deface the label on the empty, rinsed container before disposal as non-hazardous waste, or follow institutional guidelines.

Labeling and Storage

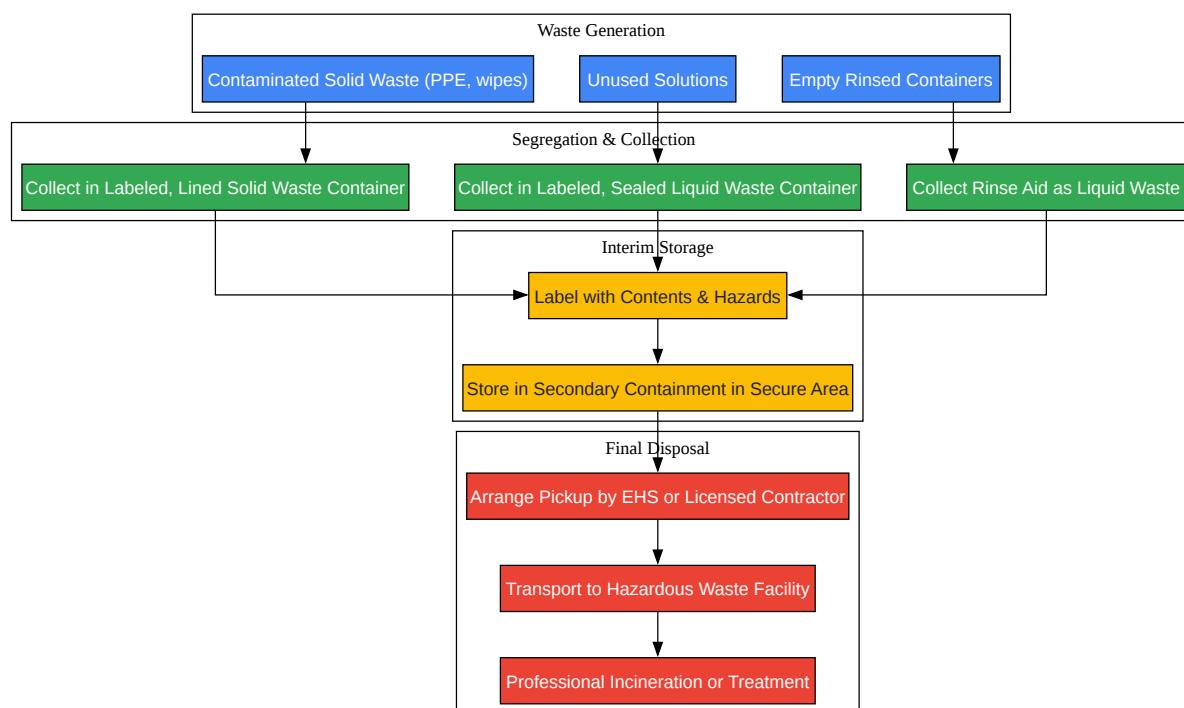
- Labeling: All hazardous waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**3-Amino-4-fluorobenzonitrile**," and the associated hazards (e.g.,

Toxic, Irritant).

- Storage: Store hazardous waste in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials, until it is collected by the institution's Environmental Health and Safety (EHS) department or a licensed waste disposal contractor.

Final Disposal

- Professional Disposal: All waste containing **3-Amino-4-fluorobenzonitrile** must be disposed of through a licensed hazardous waste disposal company.
- Regulatory Compliance: Ensure all disposal activities comply with local, state, and federal regulations. Never dispose of this chemical down the drain or in the regular trash.

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Caption: Disposal Workflow for **3-Amino-4-fluorobenzonitrile** Waste.

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Amino-4-fluorobenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1285375#personal-protective-equipment-for-handling-3-amino-4-fluorobenzonitrile>]

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